

# Application Notes and Protocols: Levomilnacipran Hydrochloride in the Forced Swim Test

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Levomilnacipran Hydrochloride

Cat. No.: B1662212

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

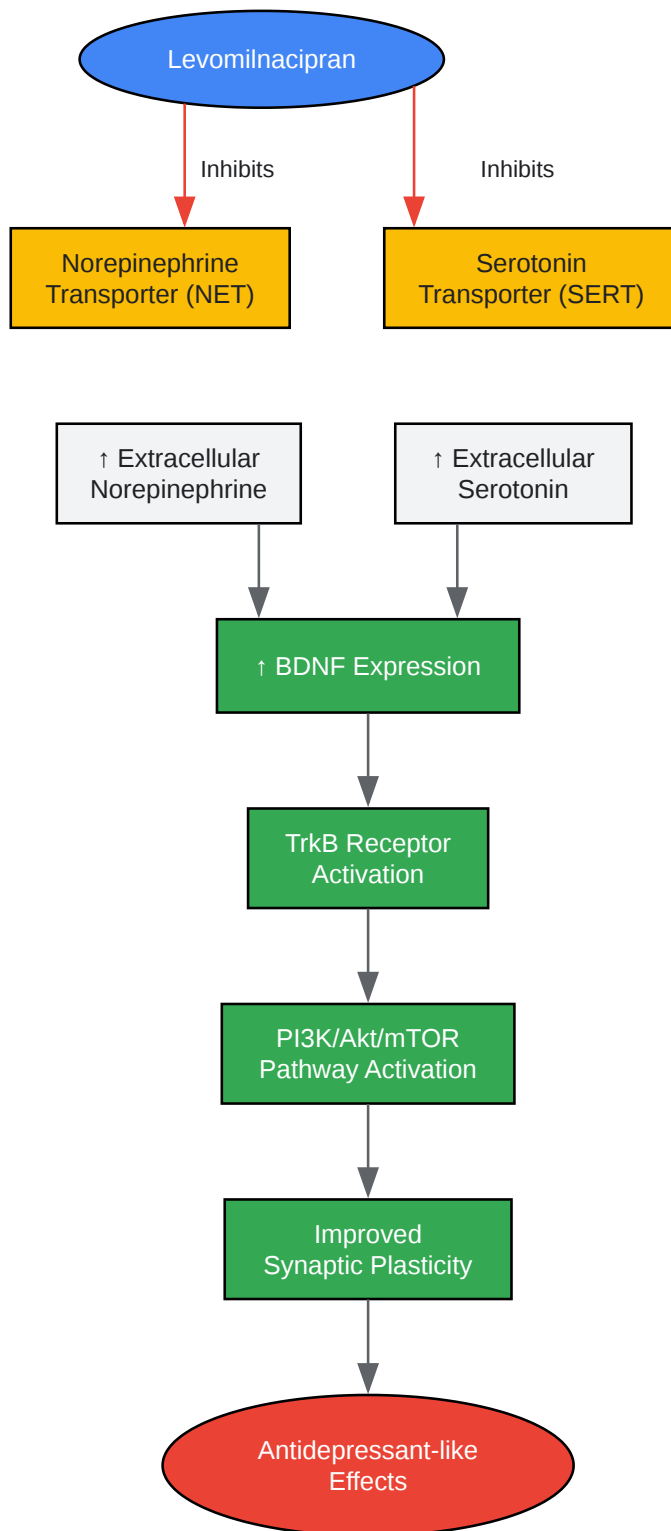
**Levomilnacipran hydrochloride**, the more active enantiomer of milnacipran, is a serotonin and norepinephrine reuptake inhibitor (SNRI) approved for the treatment of major depressive disorder (MDD) in adults.[1][2] It is distinguished from other SNRIs by its greater potency for norepinephrine (NE) reuptake inhibition compared to serotonin (5-HT) reuptake inhibition.[3] The forced swim test (FST) is a widely utilized behavioral assay in rodents to assess depressive-like behavior and to screen for the efficacy of potential antidepressant compounds.[4][5][6] In this test, animals are placed in an inescapable cylinder of water; the duration of immobility is measured as an indicator of behavioral despair, a state that can be reversed by effective antidepressant treatment.[5][7] These application notes provide a detailed overview of levomilnacipran's mechanism of action, its application in the FST, and standardized protocols for conducting these experiments.

## Mechanism of Action

The primary mechanism of levomilnacipran is the potentiation of serotonin and norepinephrine in the central nervous system by inhibiting their reuptake at the corresponding transporters (SERT and NET).[1][2] This dual action increases the availability of these key neurotransmitters in the synaptic cleft, which is thought to be crucial for mood regulation.[2][8] Levomilnacipran

exhibits a higher selectivity for the norepinephrine transporter than the serotonin transporter.[2]  
[3]

Recent evidence also suggests that levomilnacipran's antidepressant effects may be mediated through the upregulation of the brain-derived neurotrophic factor (BDNF)/tyrosine kinase B (TrkB) signaling pathway.[8][9] Activation of this pathway is known to promote synaptic plasticity, which is often impaired in depressive states.[9]



[Click to download full resolution via product page](#)

**Caption:** Proposed signaling pathway for Levomilnacipran's antidepressant effects.

## Data Presentation: Efficacy of Levomilnacipran

The following tables summarize the key quantitative data regarding levomilnacipran's biochemical profile and its efficacy in preclinical behavioral models.

Table 1: In Vitro Profile of **Levomilnacipran Hydrochloride**

Target	Parameter	Value	Reference
Human Norepinephrine Transporter (NET)	K <sub>i</sub>	92.2 nM	[3]
Human Serotonin Transporter (SERT)	K <sub>i</sub>	11.2 nM	[3]
Human Norepinephrine (NE) Reuptake	IC <sub>50</sub>	10.5 nM	[3]

| Human Serotonin (5-HT) Reuptake | IC<sub>50</sub> | 19.0 nM |[3] |

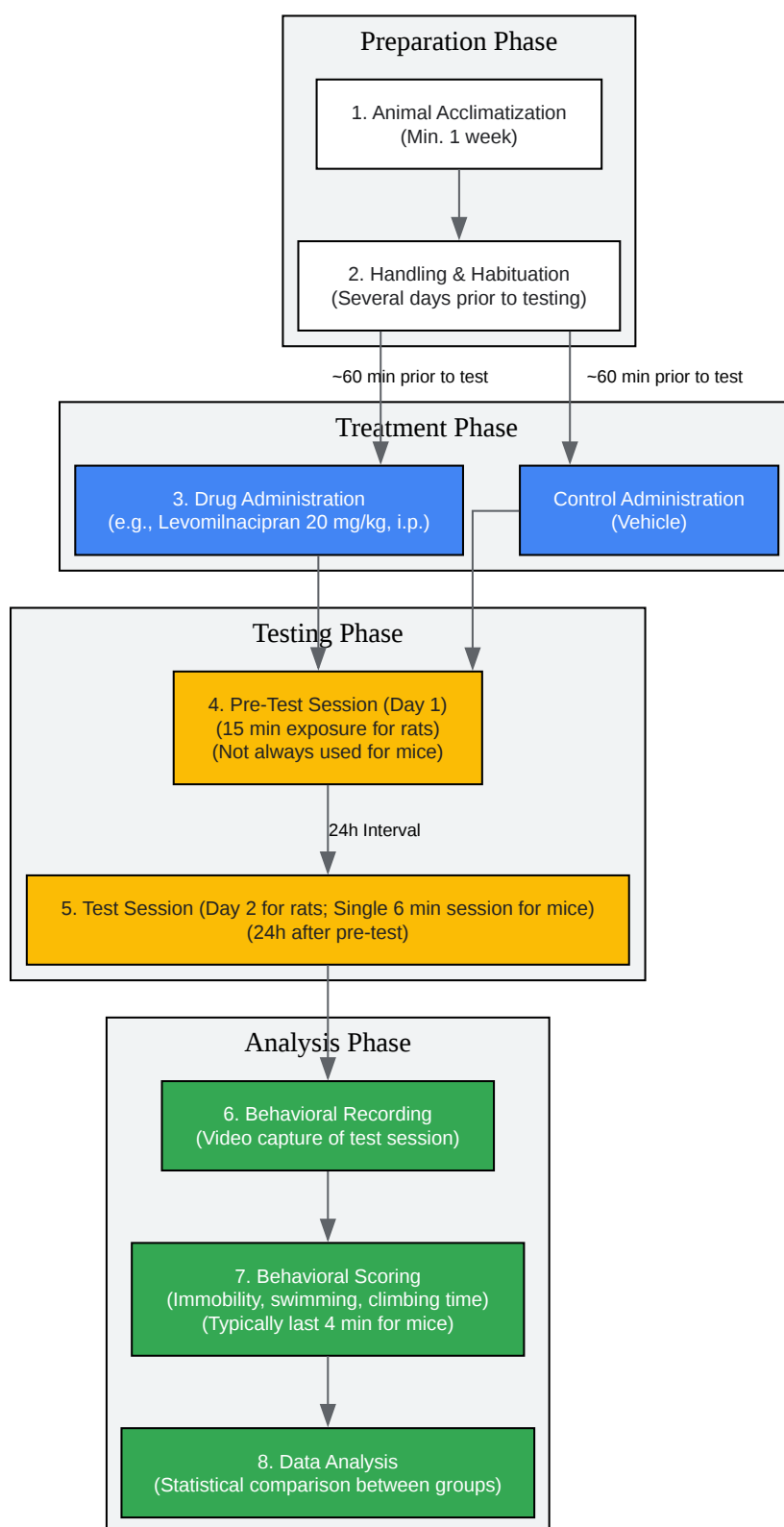
Table 2: Efficacy of Levomilnacipran in Preclinical Models of Depression

Species	Model	Dose (mg/kg)	Route	Key Finding	Reference
Mouse	Forced Swim Test	20	i.p.	Diminished immobility time (Minimal Effective Dose)	[3]
Mouse	Tail Suspension Test	2.5	i.p.	Diminished immobility time (Minimal Effective Dose)	[3]

| Rat | LPS-Induced Depression Model | 30 | i.p. | Ameliorated depression-like behaviors |[9] |

## Experimental Protocols

A detailed methodology is crucial for the reproducibility of the forced swim test. The following protocol is a synthesis of established procedures.[4][5][10]



[Click to download full resolution via product page](#)

**Caption:** Standard experimental workflow for the Forced Swim Test.

## 1. Animals

- Species: Male Wistar or Sprague-Dawley rats (275-450g) or male C57BL/6 or CD-1 mice (20-30g).[\[11\]](#) Note that different strains can exhibit different baseline immobility.[\[4\]](#)
- Housing: House animals in a temperature-controlled environment with a 12-hour light/dark cycle, with ad libitum access to food and water.[\[5\]](#) Allow at least one week for acclimatization before any experimental procedures.

## 2. Apparatus

- A transparent cylindrical container from which the animal cannot escape.
  - For Mice: A 2 L beaker (or cylinder of 20 cm height x 10-13 cm diameter) is typically used.[\[4\]](#)[\[6\]](#)
  - For Rats: A larger cylinder (40-60 cm height x 20-30 cm diameter) is required.[\[12\]](#)
- Fill the cylinder with water (23-26°C) to a depth where the animal cannot touch the bottom with its tail or paws (approx. 15 cm for mice, 30-40 cm for rats).[\[4\]](#)[\[12\]](#)
- A video camera for recording the test sessions for later analysis.

## 3. Procedure

- Drug Administration: Administer **levomilnacipran hydrochloride** (e.g., 20 mg/kg for mice) or vehicle intraperitoneally (i.p.) approximately 60 minutes before the test session.[\[3\]](#) A control group receiving only the vehicle is essential.
- Forced Swim Protocol (Rat - Two-Day Protocol):
  - Day 1 (Pre-Test/Conditioning): Place each rat individually into the swim cylinder for a 15-minute session. This initial exposure is designed to induce a state of despair for the subsequent test.[\[10\]](#)
  - After 15 minutes, remove the rat, dry it gently with a towel, and return it to its home cage.

- Day 2 (Test): 24 hours after the pre-test, place the rat back into the cylinder for a 5-minute test session.[\[10\]](#)[\[12\]](#) Record the entire session for scoring.
- Forced Swim Protocol (Mouse - Single-Day Protocol):
  - The mouse FST is typically a single 6-minute session.[\[4\]](#)[\[6\]](#)
  - Place the mouse gently into the water-filled cylinder.
  - The entire 6-minute session is recorded. The first 2 minutes are considered a habituation period and are typically excluded from the final analysis.[\[4\]](#)[\[6\]](#)

#### 4. Behavioral Scoring

- Analyze the video recordings from the test session (the 5-minute session for rats, the last 4 minutes for mice).
- A trained observer, blind to the experimental conditions, should score the animal's behavior.
- The primary dependent measure is immobility time. Immobility is defined as the cessation of struggling and remaining floating motionless in the water, making only small movements necessary to keep the head above water.[\[5\]](#)[\[11\]](#)
- Other behaviors that can be scored, particularly for differentiating between serotonergic and noradrenergic drug effects, include:[\[6\]](#)[\[13\]](#)
  - Swimming: Active movement of the limbs and body around the cylinder.
  - Climbing: Active upward-directed movements of the forepaws along the side of the cylinder.

#### 5. Data Analysis and Interpretation

- Calculate the total duration (in seconds) spent in immobility for each animal.
- Use appropriate statistical tests (e.g., Student's t-test or ANOVA followed by post-hoc tests) to compare the immobility time between the levomilnacipran-treated group and the vehicle-treated control group.



- A significant decrease in immobility time in the drug-treated group compared to the control group is indicative of an antidepressant-like effect.[6][7] Levomilnacipran, with its strong noradrenergic activity, may particularly increase climbing behavior.[6]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. go.drugbank.com [go.drugbank.com]
2. What is Levomilnacipran Hydrochloride used for? [synapse.patsnap.com]
3. Levomilnacipran (F2695), a norepinephrine-preferring SNRI: profile in vitro and in models of depression and anxiety - PubMed [pubmed.ncbi.nlm.nih.gov]
4. The Mouse Forced Swim Test - PMC [pmc.ncbi.nlm.nih.gov]
5. The Forced Swim Test as a Model of Depressive-like Behavior - PMC [pmc.ncbi.nlm.nih.gov]
6. Frontiers | Considerations of Pool Dimensions in the Forced Swim Test in Predicting the Potential Antidepressant Activity of Drugs [frontiersin.org]
7. lasa.co.uk [lasa.co.uk]
8. discovery.researcher.life [discovery.researcher.life]
9. Levomilnacipran Improves Lipopolysaccharide-Induced Dysregulation of Synaptic Plasticity and Depression-Like Behaviors via Activating BDNF/TrkB Mediated PI3K/Akt/mTOR Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Factors influencing behavior in the forced swim test - PMC [pmc.ncbi.nlm.nih.gov]
11. brieflands.com [brieflands.com]
12. researchgate.net [researchgate.net]
13. Immobility time during the forced swimming test predicts sensitivity to amitriptyline, whereas traveled distance in the circular corridor indicates resistance to treatment in female Wistar rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Levomilnacipran Hydrochloride in the Forced Swim Test]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1662212#using-levomilnacipran-hydrochloride-in-forced-swim-test>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)